

Commercial Suppliers of High-Purity Diglycidyl 1,2-cyclohexanedicarboxylate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Diglycidyl 1,2-cyclohexanedicarboxylate
Cat. No.:	B7801536

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of high-purity **Diglycidyl 1,2-cyclohexanedicarboxylate** (CAS 5493-45-8), a crucial building block in various research and development applications, particularly in the biomedical field. This document outlines key specifications from various suppliers, details relevant experimental protocols, and visualizes associated cellular pathways and experimental workflows.

Commercial Supplier Overview

High-purity **Diglycidyl 1,2-cyclohexanedicarboxylate** is available from a range of chemical suppliers, catering to different research and development needs. The purity and specifications can vary, making supplier selection a critical step for ensuring experimental reproducibility and success. Below is a summary of commercially available options.

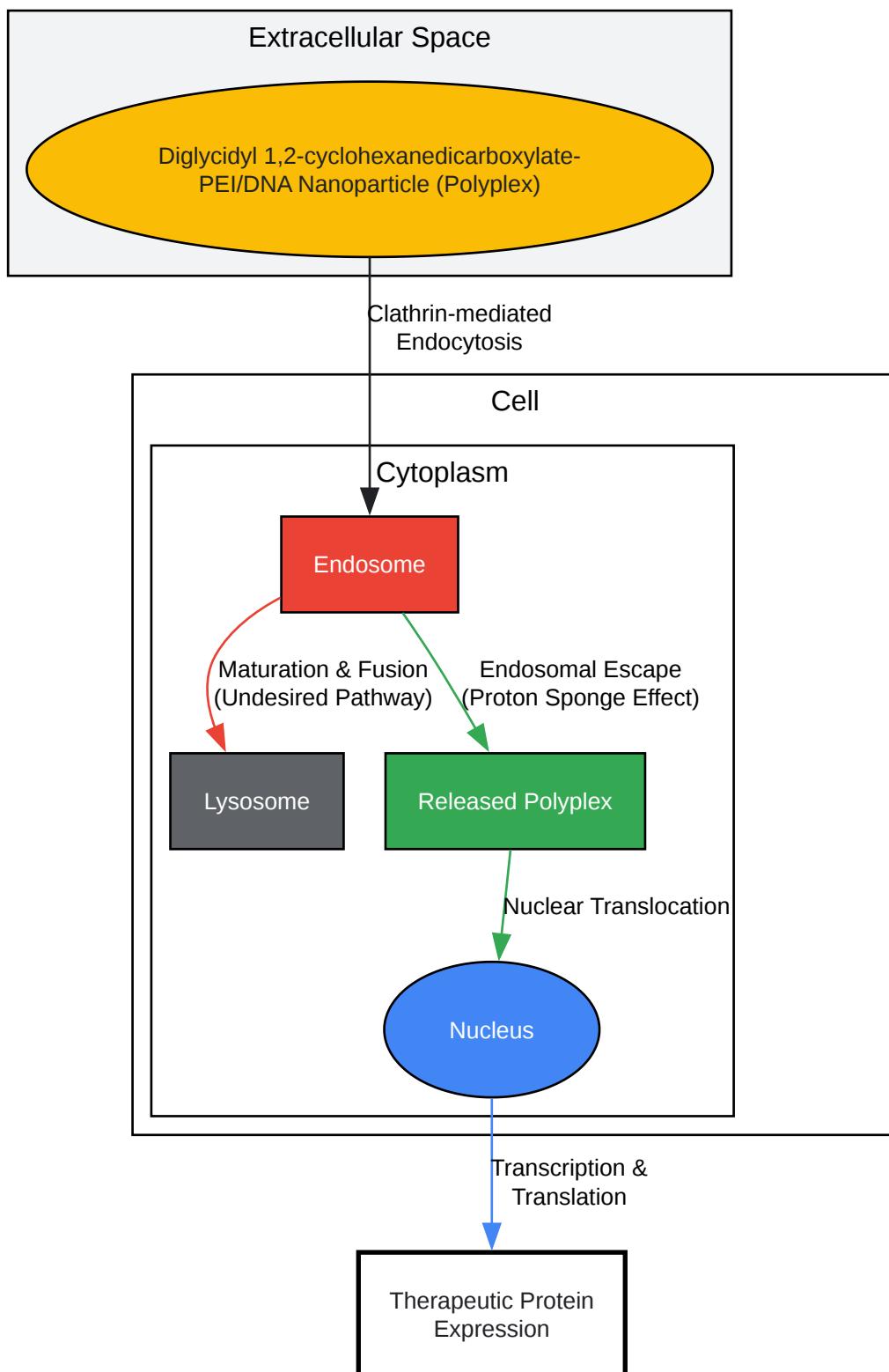
Supplier	Stated Purity/Grade	Other Specifications
Sigma-Aldrich	Not explicitly stated on the main product page. Certificates of Analysis for specific lots are available.	Form: liquid; Refractive index: n ₂₀ /D 1.487 (lit.); Boiling point: 200-205 °C/2 mmHg (lit.); Density: 1.22 g/mL at 25 °C (lit.) [1]
Tokyo Chemical Industry (TCI)	>85.0% (GC) [2]	Appearance: Colorless to Light yellow to Light orange clear liquid [2]
Amitychem (via ECHEMI)	Pharmaceutical Grade/99% [3]	-
Santa Cruz Biotechnology	For Research Use Only. Lot-specific data on Certificate of Analysis.	-
Fisher Scientific (distributor for TCI)	>85.0% (GC)	-
Chemsigma International (via ECHEMI)	Industrial Grade/98.0%, Industrial Grade/99%, Pharmaceutical Grade/99% [4]	-
Watson International Ltd.	98% min (GC)	Appearance: Colorless to pale-yellowish liquid; Epoxide equivalent weight: 150.0 ~ 180.0g/Eq; Viscosity@25 deg. C: 500.0 ~ 1000.0CPS; Color(Pt-Co): 0 ~ 100 [5] [6]
Alfa Chemistry	85.0% (GC)	Appearance: Colorless to Light Yellow to Light Orange Clear Liquid [7]
Cymit Química S.L.	>85.0% (GC) , 90%, 95.0%	Appearance: Colorless to Light yellow to Light orange clear liquid, Liquid [8]

Application in Drug and Gene Delivery

A significant application of high-purity **Diglycidyl 1,2-cyclohexanedicarboxylate** is in the development of nanocarriers for drug and gene delivery. Its diepoxide structure makes it an effective crosslinking agent for polymers with primary and secondary amines, such as polyethylenimine (PEI). The resulting nanoparticles can encapsulate therapeutic payloads like DNA and facilitate their delivery into cells.

Cellular Uptake and Intracellular Trafficking Pathway

The cellular uptake of **Diglycidyl 1,2-cyclohexanedicarboxylate**-crosslinked PEI nanoparticles complexed with DNA (polyplexes) is a multi-step process. The positively charged surface of the nanoparticles interacts with the negatively charged cell membrane, initiating endocytosis. The primary mechanism of internalization is often clathrin-mediated endocytosis. Once inside the cell, the nanoparticles are enclosed in endosomes. The "proton sponge" effect of PEI leads to the rupture of the endosome, releasing the polyplex into the cytoplasm. The genetic material is then transported to the nucleus where it can be expressed.



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Cellular uptake and trafficking of nanoparticles.

Experimental Protocols

Synthesis of Diglycidyl 1,2-cyclohexanedicarboxylate

A general industrial method for the synthesis of **Diglycidyl 1,2-cyclohexanedicarboxylate** involves the esterification of 1,2-cyclohexanedicarboxylic acid with an excess of epichlorohydrin in the presence of a catalyst.

Materials:

- 1,2-cyclohexanedicarboxylic acid
- Epichlorohydrin
- Sodium hydroxide (catalyst)[\[9\]](#)
- Solvent (e.g., toluene)
- Deionized water

Procedure:

- A solution of 1,2-cyclohexanedicarboxylic acid in a suitable solvent is prepared in a reaction vessel equipped with a stirrer, condenser, and thermometer.
- An excess of epichlorohydrin is added to the mixture.
- The temperature is raised to 70–90°C.[\[9\]](#)
- A catalytic amount of sodium hydroxide (1-2 wt.%) is added portion-wise while maintaining the reaction temperature.[\[9\]](#)
- The reaction is monitored for the consumption of the carboxylic acid (e.g., by titration).
- Upon completion, the reaction mixture is cooled, and the excess epichlorohydrin and solvent are removed by vacuum distillation.[\[9\]](#)
- The crude product is washed with deionized water to remove salts and other water-soluble impurities.

- The final product is dried under vacuum to yield >98% pure **Diglycidyl 1,2-cyclohexanedicarboxylate**.^[9]

Synthesis and Characterization of Diglycidyl 1,2-cyclohexanedicarboxylate-Crosslinked PEI Nanoparticles

This protocol describes the synthesis of nanoparticles for gene delivery by crosslinking branched polyethylenimine (PEI) with **Diglycidyl 1,2-cyclohexanedicarboxylate** (DCD).

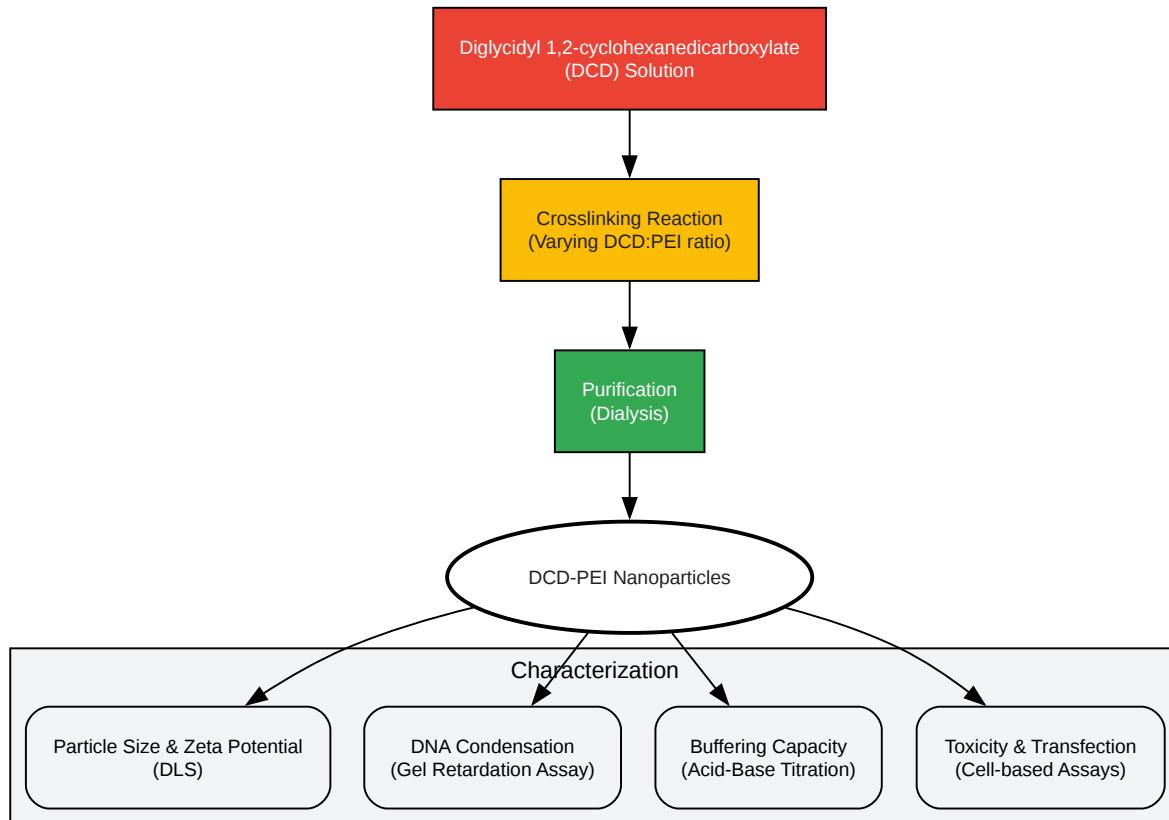
Materials:

- Branched polyethylenimine (PEI, e.g., 10 kDa or 25 kDa)^[3]
- **Diglycidyl 1,2-cyclohexanedicarboxylate** (DCD)^[3]
- Chloroform
- Ethanol
- Deionized water

Procedure:

- PEI Stock Solution: Prepare a stock solution of branched PEI in deionized water.
- DCD Stock Solution: Prepare a stock solution of DCD in a suitable organic solvent like chloroform or ethanol.
- Crosslinking Reaction:
 - In a typical experiment, a specific molar ratio of DCD to PEI (e.g., 0.5 to 2.0) is used to control the particle size and surface charge.^[9]
 - Add the DCD solution dropwise to the PEI solution with vigorous stirring.
 - Allow the reaction to proceed for a specified time (e.g., 24 hours) at room temperature.

- Purification:
 - The resulting nanoparticle suspension is purified by dialysis against deionized water to remove unreacted reagents.
- Characterization:
 - Particle Size and Zeta Potential: Determine the hydrodynamic diameter and surface charge of the nanoparticles using dynamic light scattering (DLS).
 - DNA Condensation Ability: Evaluate the ability of the nanoparticles to condense plasmid DNA using gel retardation assays.
 - Buffering Capacity: Assess the buffering capacity of the nanoparticles through acid-base titration, which is indicative of their potential for endosomal escape.[\[3\]](#)
 - Toxicity and Transfection Efficiency: Evaluate the cytotoxicity of the nanoparticles and their DNA complexes on a relevant cell line (e.g., using an MTT assay) and determine the transfection efficiency (e.g., using a reporter gene like GFP or luciferase).[\[3\]](#)



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Workflow for nanoparticle synthesis & characterization.

Analytical Methods for Purity Determination

Ensuring the high purity of **Diglycidyl 1,2-cyclohexanedicarboxylate** is critical for its application in sensitive fields like drug delivery. Gas chromatography-mass spectrometry (GC-MS) is a common and effective method for purity assessment.

General GC-MS Protocol Outline:

- Sample Preparation: A dilute solution of the **Diglycidyl 1,2-cyclohexanedicarboxylate** sample is prepared in a high-purity solvent (e.g., dichloromethane or ethyl acetate). An internal standard may be added for quantitative analysis.
- GC-MS System: A gas chromatograph coupled with a mass spectrometer is used.
 - Column: A capillary column suitable for separating non-polar to semi-polar compounds, such as a DB-5ms column (30 m x 0.25 mm i.d., 0.25 µm film thickness), is appropriate.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Injection: A small volume (e.g., 1 µL) of the sample solution is injected into the GC inlet, which is maintained at a high temperature (e.g., 250°C).
 - Oven Temperature Program: A temperature gradient is used to separate the components of the sample. A typical program might start at a lower temperature (e.g., 50°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250°C) at a controlled rate (e.g., 20°C/min).
 - Mass Spectrometer: The mass spectrometer is operated in electron ionization (EI) mode. The mass range is scanned to detect the fragments of the eluted compounds.
- Data Analysis: The purity is determined by the relative area of the main peak corresponding to **Diglycidyl 1,2-cyclohexanedicarboxylate** in the chromatogram. The mass spectrum of the main peak is compared to a reference spectrum for identity confirmation.

Note: This is a general outline. Specific parameters should be optimized for the particular instrument and sample.

Conclusion

High-purity **Diglycidyl 1,2-cyclohexanedicarboxylate** is a versatile chemical with important applications in advanced materials and biomedical research. For scientists and drug development professionals, careful selection of a commercial supplier with well-characterized, high-purity material is paramount. The experimental protocols and workflows provided in this guide offer a starting point for the utilization of this compound in the development of innovative drug and gene delivery systems.

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- To cite this document: BenchChem. [Commercial Suppliers of High-Purity Diglycidyl 1,2-cyclohexanedicarboxylate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7801536#commercial-suppliers-of-high-purity-diglycidyl-1-2-cyclohexanedicarboxylate>]

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